

An In-depth Technical Guide to 5-(Bromomethyl)thiophene-2-carbonitrile

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Compound of Interest

Compound Name: 5-(Bromomethyl)thiophene-2-carbonitrile

Cat. No.: B144116

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This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **5-(Bromomethyl)thiophene-2-carbonitrile**, a key intermediate for researchers and professionals in drug development and medicinal chemistry.

Chemical Properties and Data

5-(Bromomethyl)thiophene-2-carbonitrile is a substituted thiophene derivative that serves as a versatile building block in organic synthesis. Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrNS	[1][2]
Molecular Weight	202.07 g/mol	[1][2][3]
CAS Number	134135-41-4	[1][2][4]
Appearance	Yellow oil or solid	[1][4][5]
Purity	Commonly available as 95%, 98%	[1][2][5]
Storage Conditions	Store in freezer (-20°C), sealed, dry, and in the dark	[1]
IUPAC Name	5-(bromomethyl)-2-thiophenecarbonitrile	[1]

Experimental Protocols

The following section details a common experimental protocol for the synthesis of **5-(Bromomethyl)thiophene-2-carbonitrile**.

Synthesis of **5-(Bromomethyl)thiophene-2-carbonitrile** via Radical Bromination

This protocol describes the synthesis starting from 5-methylthiophene-2-carbonitrile.

Materials:

- 5-methylthiophene-2-carbonitrile
- N-bromosuccinimide (NBS)
- Benzoyl peroxide (BPO)
- Carbon tetrachloride (CCl₄)
- Dichloromethane (CH₂Cl₂)
- Saturated sodium bicarbonate solution (NaHCO₃)

- Magnesium sulfate (MgSO_4)
- Ethyl acetate
- Hexane

Procedure:

- In a round-bottom flask, a solution of 5-methylthiophene-2-carbonitrile (e.g., 9.9 g, 80.5 mmol) in carbon tetrachloride (200 mL) is prepared.[\[3\]](#)[\[4\]](#)
- To this solution, N-bromosuccinimide (1.05 equivalents, e.g., 15 g, 84.3 mmol) and a catalytic amount of benzoyl peroxide (e.g., 0.23 g, 0.95 mmol) are added.[\[3\]](#)[\[4\]](#)
- The reaction mixture is heated to reflux and maintained for approximately 6 hours.[\[3\]](#)[\[4\]](#)
- Upon completion, the reaction mixture is cooled, resulting in a suspension.
- The suspension is filtered to remove the succinimide byproduct.
- The filtrate is then diluted with dichloromethane (400 mL).[\[4\]](#)
- The organic solution is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid.[\[4\]](#)
- The organic layer is dried over anhydrous magnesium sulfate.[\[4\]](#)
- The solvent is removed under reduced pressure (in vacuo) to yield the crude product.[\[3\]](#)[\[4\]](#)
- The crude product is purified by column chromatography on silica gel, using a mixture of ethyl acetate and hexane (e.g., 1:4 ratio) as the eluent.[\[3\]](#)[\[4\]](#)
- The final product, **5-(Bromomethyl)thiophene-2-carbonitrile**, is obtained as a yellow oil.[\[4\]](#)

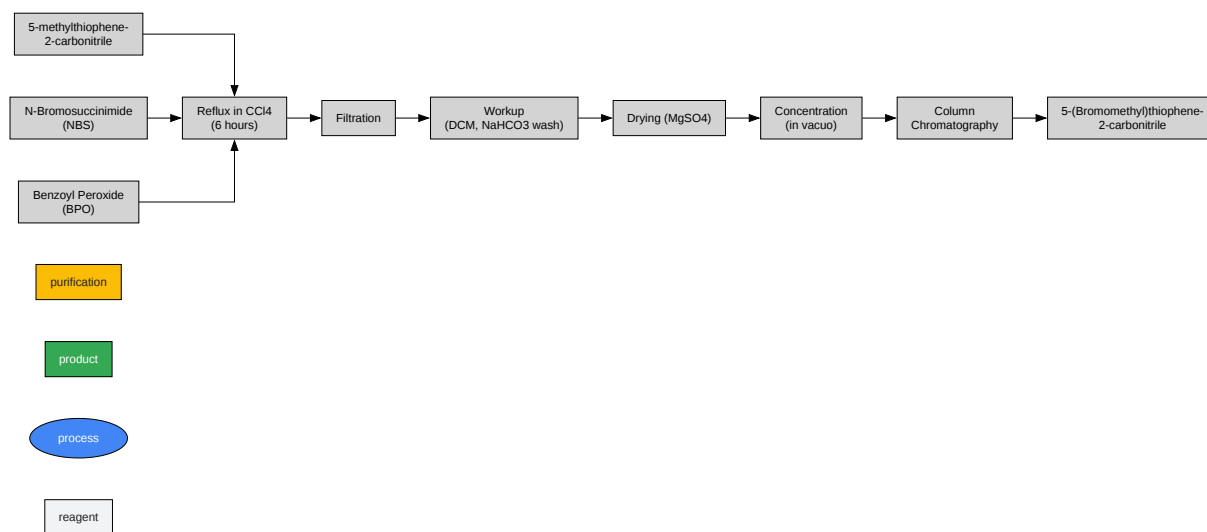
Characterization:

- The structure of the product can be confirmed by ^1H NMR spectroscopy. Expected peaks are approximately δ 7.50 (d, 1H), 7.13 (d, 1H), and 4.68 (s, 2H) in CDCl_3 .[\[4\]](#)

- Mass spectrometry can be used to confirm the molecular weight, with an expected molecular ion peak around 203 $[M+H]^+$.[\[4\]](#)

Diagrams and Workflows

The following diagrams illustrate the synthesis workflow and the role of **5-(Bromomethyl)thiophene-2-carbonitrile** as a synthetic intermediate.

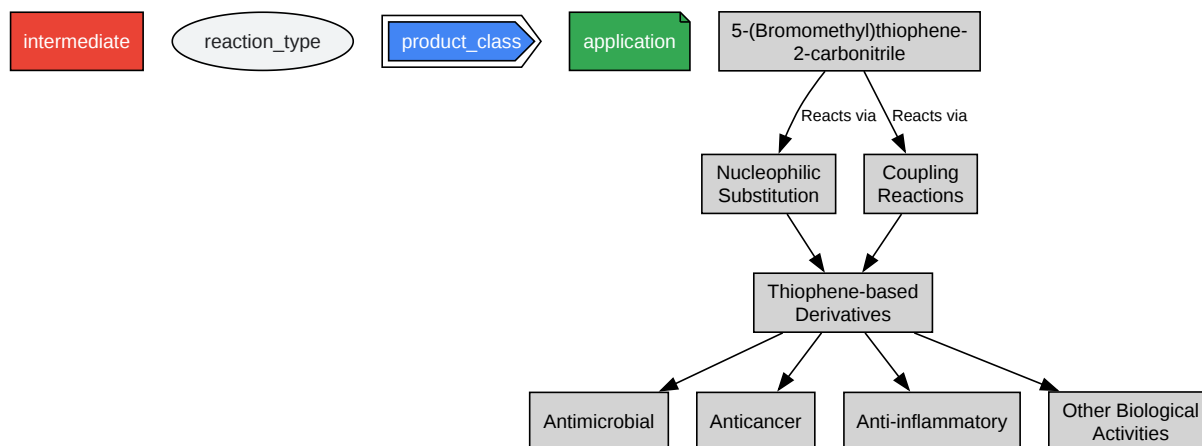


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Caption: Synthesis workflow for **5-(Bromomethyl)thiophene-2-carbonitrile**.

Thiophene derivatives are recognized for their wide range of pharmacological activities, making them valuable scaffolds in drug discovery.[6][7][8] **5-(Bromomethyl)thiophene-2-carbonitrile**

is a key intermediate that allows for the introduction of the thiophene-2-carbonitrile moiety into larger, more complex molecules. The bromomethyl group is a reactive handle that can participate in various coupling reactions to build diverse molecular architectures.



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Caption: Role as a key intermediate in the synthesis of bioactive molecules.

Safety Information

5-(Bromomethyl)thiophene-2-carbonitrile is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated chemical fume hood.

- Signal Word: Danger[1]
- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage.[1][9]
- Precautionary Measures: Wear protective gloves, clothing, eye, and face protection. Do not breathe dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. In case of contact with eyes, rinse cautiously with water for several minutes.[9]

Always consult the Safety Data Sheet (SDS) before handling this compound.

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